

# comparing the sensitivity of TEGDN and nitroglycerin-based explosives

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## Compound of Interest

Compound Name: *Triethylene glycol dinitrate*

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An Objective Comparison of the Sensitivity of **Triethylene Glycol Dinitrate** (TEGDN) and Nitroglycerin-Based Explosives

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the sensitivity of **triethylene glycol dinitrate** (TEGDN) and nitroglycerin (NG), two common energetic plasticizers used in propellants and explosives. The following sections present a comprehensive analysis of their key sensitivity parameters, supported by experimental data, detailed methodologies, and visual representations of decomposition pathways and experimental workflows.

## Quantitative Data Summary

The sensitivity and explosive properties of TEGDN and nitroglycerin are summarized in the table below. The data clearly indicates that TEGDN is a significantly less sensitive and more stable compound compared to nitroglycerin.

Property	TEGDN	Nitroglycerin	Reference(s)
Impact Sensitivity			
Drop Weight (2 kg)	>100 cm (no reaction)	15 cm	[1]
Card Gap Test	0.48 cm	2.31 cm	
Friction Sensitivity			
Friction Pendulum Test (Steel Shoe)	Unaffected	Sensitive	
Detonation Properties			
Detonation Velocity	2,000 m/s	7,600 - 7,820 m/s	[2]
Heat of Explosion	725 kcal/kg	1,616 kcal/kg	[1]
Detonation Gas Volume	1,202 l/kg	782 l/kg	[1]
Lead Block Test	320 cm <sup>3</sup> /10g	520 cm <sup>3</sup> /10g	
Thermal Stability			
Explosion Temperature (5s)	225°C	222°C	[1]
Decomposition Temperature	228°C	50-60°C	[3]
Vacuum Stability (120°C)	45 ml in 40 h	The least stable of standard military explosives	

## Experimental Protocols

The following are detailed methodologies for the key sensitivity experiments cited in this guide.

### Impact Sensitivity Testing (BAM Fallhammer Method)

Impact sensitivity is determined using the BAM (Bundesanstalt für Materialforschung und-prüfung) Fallhammer test, which measures the energy required to cause a reaction upon impact.<sup>[4]</sup>

#### Apparatus:

- BAM Fallhammer apparatus, consisting of a drop weight, anvil, and a sample confinement assembly (steel cylinders and guide rings).<sup>[4]</sup>
- Non-sparking spatula and volumetric scoop (typically 40 mm<sup>3</sup>).<sup>[4]</sup>
- Remote control and observation system.<sup>[4]</sup>
- Protective blast shield.<sup>[4]</sup>

#### Sample Preparation:

- Solid samples are ground to a fine, uniform powder using a non-sparking mortar and pestle in a shielded location.<sup>[4]</sup>
- Liquid samples are used as is.
- The sample is conditioned at a specified temperature and humidity for at least 24 hours prior to testing.<sup>[4]</sup>

#### Procedure:

- A small, measured amount of the explosive sample (typically around 40 mm<sup>3</sup>) is placed in the sample holder.
- The sample holder is placed on the anvil of the fallhammer.
- A drop weight of a specified mass (e.g., 2 kg) is raised to a known height.<sup>[4]</sup>
- The weight is released remotely, allowing it to impact the sample.<sup>[4]</sup>
- The outcome is observed for any signs of reaction, such as an audible report, flash, or smoke. This is recorded as a "go" (reaction) or "no-go" (no reaction).<sup>[4]</sup>

- The drop height is adjusted based on the previous result using the Bruceton "up-and-down" method to determine the H50 value, which is the height at which there is a 50% probability of causing a reaction.[5]

## Friction Sensitivity Testing (BAM Friction Apparatus)

Friction sensitivity is assessed using the BAM friction apparatus, which measures the response of a material to frictional stimuli.[6]

Apparatus:

- BAM friction apparatus, consisting of a fixed porcelain pin and a moving porcelain plate.[6][7]
- A loading arm with various weights to apply a specific load.[6]
- An electric motor to move the porcelain plate.[7]

Sample Preparation:

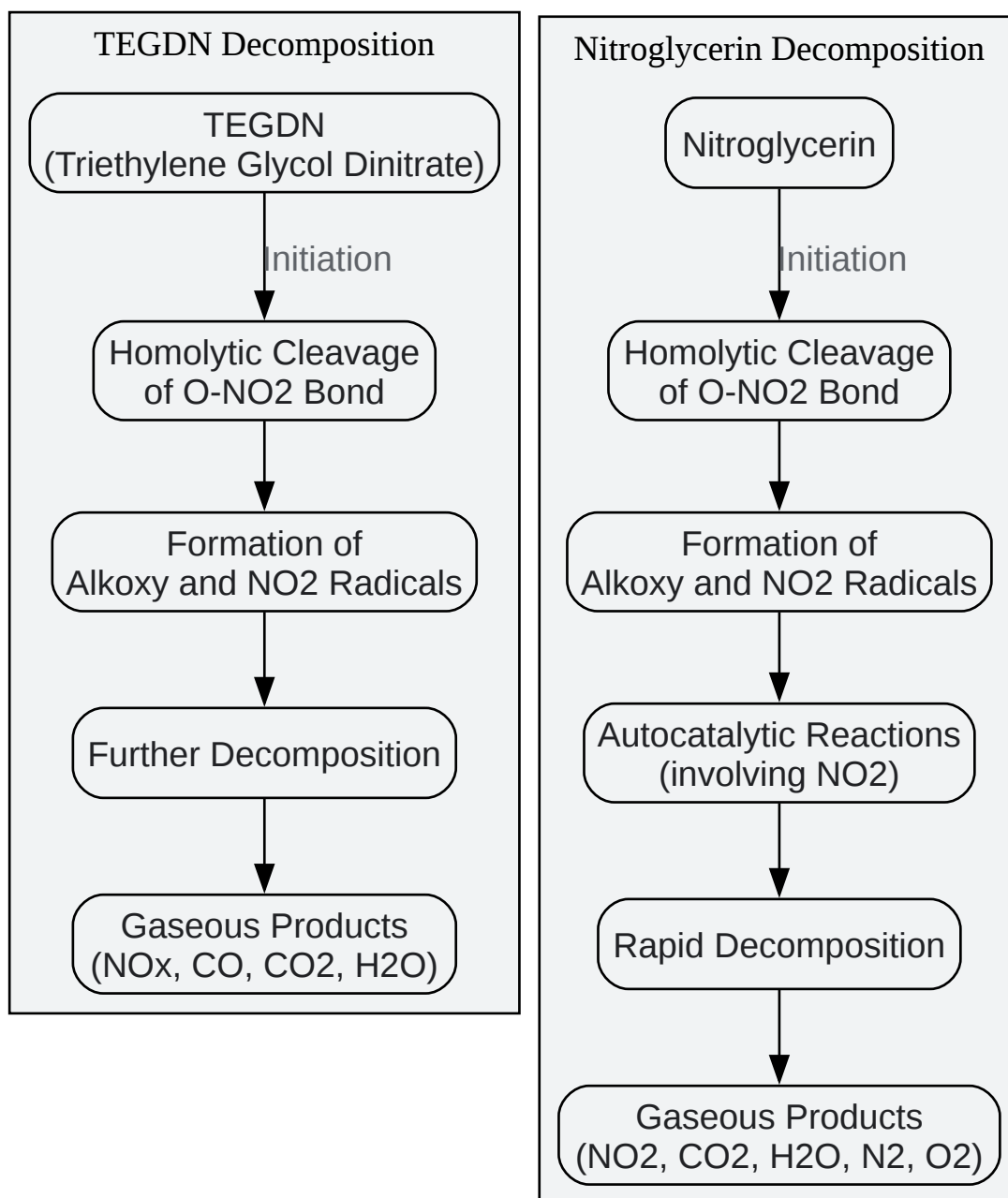
- A small volume of the sample (approximately 10 mm<sup>3</sup>) is used.[7]
- Powdered samples are typically sieved to ensure a uniform particle size.[8]

Procedure:

- The sample is placed on the porcelain plate.[6]
- The porcelain pin is lowered onto the sample, and a specific load is applied using the weighted arm.[6]
- The electric motor is activated, causing the porcelain plate to move back and forth under the pin once, over a distance of 10 mm.[6][8]
- The result is observed for any signs of explosion, sparks, or crackling and recorded.[7]
- The test is repeated multiple times at different loads to determine the lowest load at which a reaction occurs in at least one out of six trials.[8]

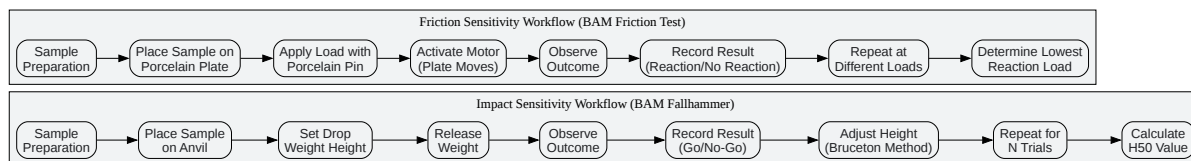
## Visualizations

The following diagrams illustrate the decomposition pathways of TEGDN and nitroglycerin and the experimental workflows for sensitivity testing.



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Caption: Decomposition pathways of TEGDN and Nitroglycerin.



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Caption: Experimental workflows for sensitivity testing.

## Discussion

The experimental data consistently demonstrates that TEGDN is significantly less sensitive to impact and friction than nitroglycerin. This reduced sensitivity makes TEGDN a safer alternative for handling, transportation, and storage in explosive and propellant formulations.[3] The primary initiation step for the decomposition of both compounds is the homolytic cleavage of the O-NO<sub>2</sub> bond.[5][9] However, the subsequent decomposition of nitroglycerin is known to be autocatalytic, involving nitrogen dioxide (NO<sub>2</sub>), which contributes to its higher sensitivity and instability.[10][11] In contrast, while TEGDN's decomposition also produces nitrogen oxides, it does not exhibit the same degree of autocatalysis, leading to greater thermal stability.[12]

The detonation velocity and heat of explosion of nitroglycerin are substantially higher than those of TEGDN, indicating that nitroglycerin is a more powerful explosive.[1] However, TEGDN produces a larger volume of detonation gases, which can be advantageous in certain propellant applications.[1]

## Conclusion

TEGDN presents a compelling alternative to nitroglycerin in applications where reduced sensitivity and enhanced safety are paramount. While nitroglycerin offers superior explosive power, its high sensitivity to mechanical stimuli and lower thermal stability pose significant

handling and storage risks. The choice between TEGDN and nitroglycerin will ultimately depend on the specific performance requirements and safety considerations of the intended application. For researchers and developers in the field of energetic materials, a thorough understanding of these differences is crucial for the formulation of safe and effective products.

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